

BC-1471 solubility and preparation for experiments

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Compound of Interest

Compound Name: BC-1471

Cat. No.: B605970

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Application Notes and Protocols for BC-1471

For Researchers, Scientists, and Drug Development Professionals

Introduction

BC-1471 is a small molecule inhibitor of the STAM-binding protein (STAMBP), a deubiquitinase (DUB) enzyme.[1] It has been identified as a modulator of the NALP7 inflammasome, playing a role in the regulation of inflammatory responses.[1][2][3] These application notes provide detailed information on the solubility of **BC-1471**, its preparation for experimental use, and protocols for key in vitro assays. It is important to note that while **BC-1471** has been investigated as a STAMBP inhibitor, some studies suggest it may not be a highly potent or specific inhibitor, and its effects could be attributable to off-target activities.[4][5] Researchers should consider these findings when interpreting experimental results.

Physicochemical Properties and Solubility

Proper handling and solubilization of **BC-1471** are critical for obtaining reliable and reproducible experimental results.

Table 1: Solubility and Storage of **BC-1471**

Parameter	Value	Source
Molecular Weight	508.63 g/mol	
Formula	C ₂₇ H ₃₂ N ₄ O ₄ S	
CAS Number	896683-84-4	
Solubility in DMSO	50 mg/mL (98.30 mM) to 100 mg/mL (196.6 mM)	[1]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[1]

Note on Solubility:

- It is crucial to use freshly opened, anhydrous DMSO, as hygroscopic DMSO can significantly decrease the solubility of **BC-1471**. [1]
- Ultrasonication may be required to fully dissolve the compound. [1]

Preparation of Stock and Working Solutions

1. Preparation of a 10 mM Stock Solution in DMSO: a. Weigh out 5.09 mg of **BC-1471** powder. b. Add 1 mL of fresh, anhydrous DMSO. c. Vortex thoroughly and, if necessary, sonicate in a water bath until the solution is clear. d. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

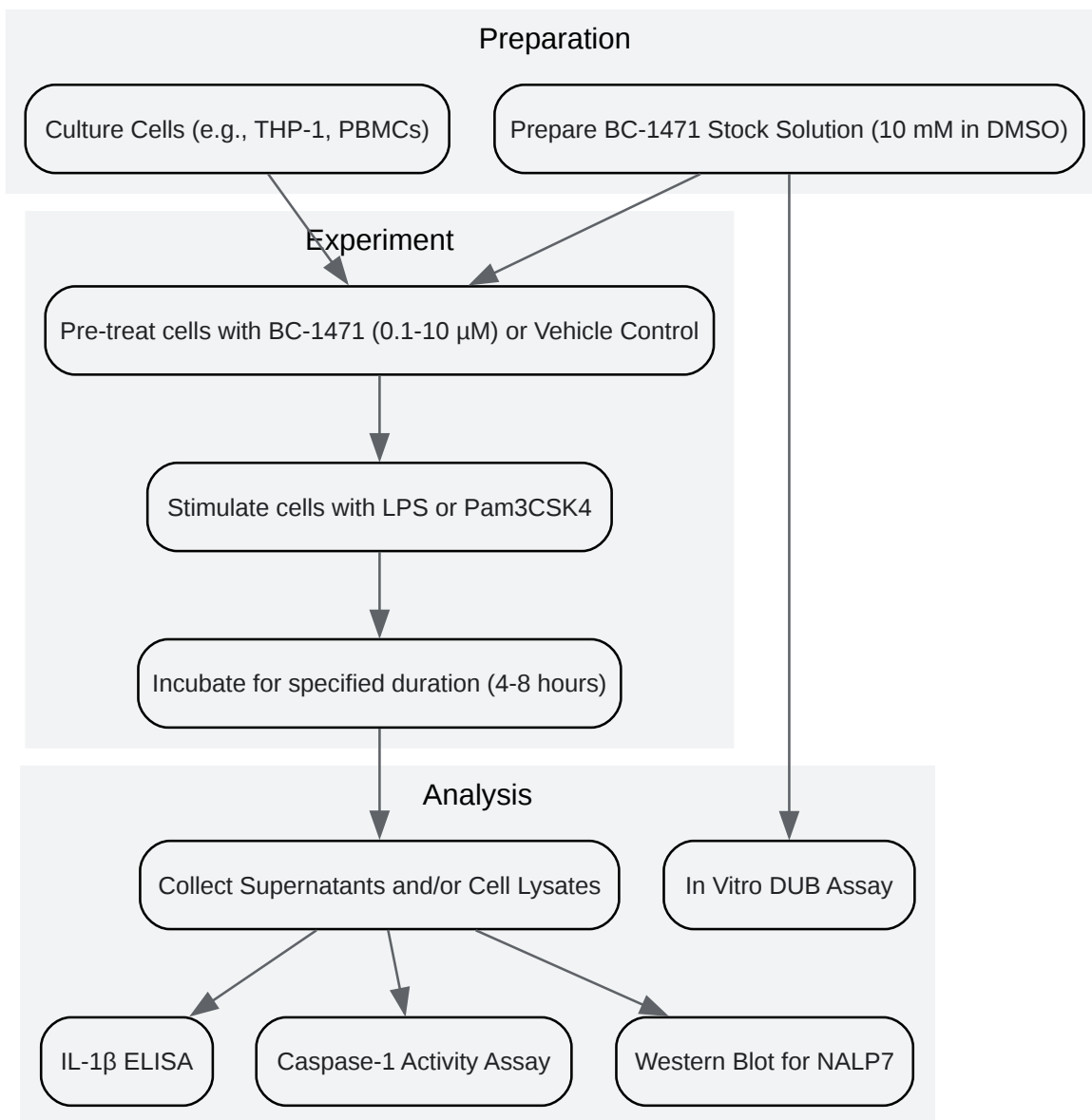
2. Preparation of Working Solutions: a. Thaw a single aliquot of the 10 mM stock solution at room temperature. b. Dilute the stock solution in the appropriate cell culture medium or assay buffer to the desired final concentration immediately before use. c. Ensure the final concentration of DMSO in the experimental setup is kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity or off-target effects. A vehicle control (medium with the same concentration of DMSO) should always be included in experiments.

In Vitro Experimental Protocols

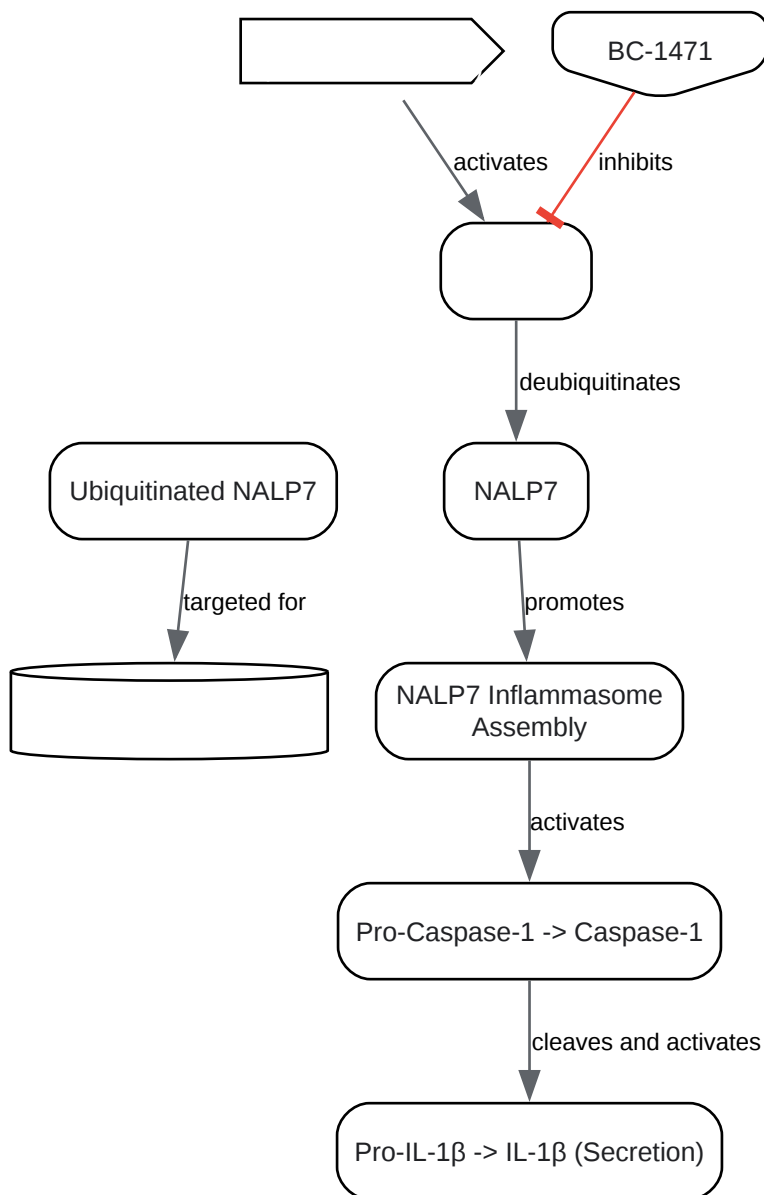
BC-1471 has been utilized in a variety of in vitro assays to investigate its effects on the STAMBP-NALP7 signaling axis and subsequent inflammatory responses.

Experimental Workflow for In Vitro Studies

General In Vitro Experimental Workflow for BC-1471



Proposed Signaling Pathway of BC-1471 Action

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